

Ac-WLA-AMC: A Technical Guide for Ubiquitin-Proteasome System Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-WLA-AMC

Cat. No.: B8088751

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the fluorogenic substrate **Ac-WLA-AMC** and its critical role in advancing research within the ubiquitin-proteasome system (UPS). This document details the substrate's mechanism of action, provides structured quantitative data, and offers detailed experimental protocols for its application in proteasome activity assays and inhibitor screening.

Introduction to Ac-WLA-AMC

The ubiquitin-proteasome system is a principal pathway for protein degradation in eukaryotic cells, playing a crucial role in cellular homeostasis, cell cycle regulation, and signal transduction. The 20S proteasome, the catalytic core of this system, possesses multiple proteolytic activities, including chymotrypsin-like, trypsin-like, and caspase-like activities, attributed to its $\beta 5$, $\beta 2$, and $\beta 1$ subunits, respectively.

Ac-WLA-AMC (Acetyl-L-tryptophyl-L-leucyl-L-alaninamide-7-amino-4-methylcoumarin) is a highly specific fluorogenic peptide substrate designed for the precise measurement of the chymotrypsin-like activity of the $\beta 5c$ subunit of the 20S constitutive proteasome.^{[1][2][3]} Its specificity makes it an invaluable tool for distinguishing the activity of the constitutive proteasome from the immunoproteasome, which is particularly relevant in immunology and cancer research.^{[1][4][5]}

Chemical and Physical Properties

A clear understanding of the chemical and physical characteristics of **Ac-WLA-AMC** is essential for its proper handling, storage, and use in experimental settings.

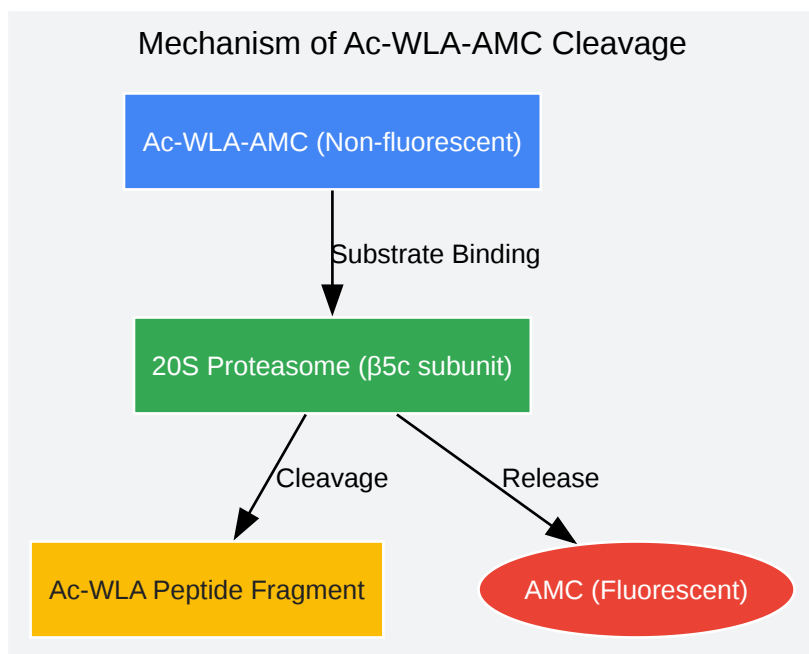
Property	Value	References
Full Name	N-acetyl-L-tryptophyl-L-leucyl-N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-L-alaninamide	[2]
Synonyms	Ac-Trp-Leu-Ala-AMC, Acetyl-Trp-Leu-Ala-7-amino-4-Methylcoumarin	[2]
CAS Number	1104011-59-7	[2][5]
Molecular Formula	C ₃₂ H ₃₇ N ₅ O ₆	[2][5]
Molecular Weight	587.7 g/mol	[1][2][4]
Purity	≥95% (HPLC)	[2][4]
Appearance	Lyophilized powder	[5][6]
Solubility	Soluble in DMSO (e.g., 10 mM)	[2][7]
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles. Protect from light.	[1][5][8]
Stability	≥ 4 years when stored properly at -20°C	[2][8]

Mechanism of Action

Ac-WLA-AMC is a fluorogenic substrate, meaning it is non-fluorescent until it is cleaved by its target enzyme. The peptide sequence Trp-Leu-Ala is specifically recognized and cleaved by the chymotrypsin-like active site of the β 5c subunit of the 20S proteasome.[1][3] Upon

cleavage, the fluorescent molecule 7-amino-4-methylcoumarin (AMC) is released.^{[2][7][9]} The fluorescence of the liberated AMC can be measured to quantify the enzymatic activity of the proteasome.

Mechanism of Ac-WLA-AMC Cleavage



[Click to download full resolution via product page](#)

Mechanism of **Ac-WLA-AMC** cleavage by the 20S proteasome.

Experimental Protocols

20S Proteasome Activity Assay

This protocol provides a general framework for measuring the chymotrypsin-like activity of the 20S proteasome using **Ac-WLA-AMC**.

Materials:

- Purified 20S proteasome

- **Ac-WLA-AMC**

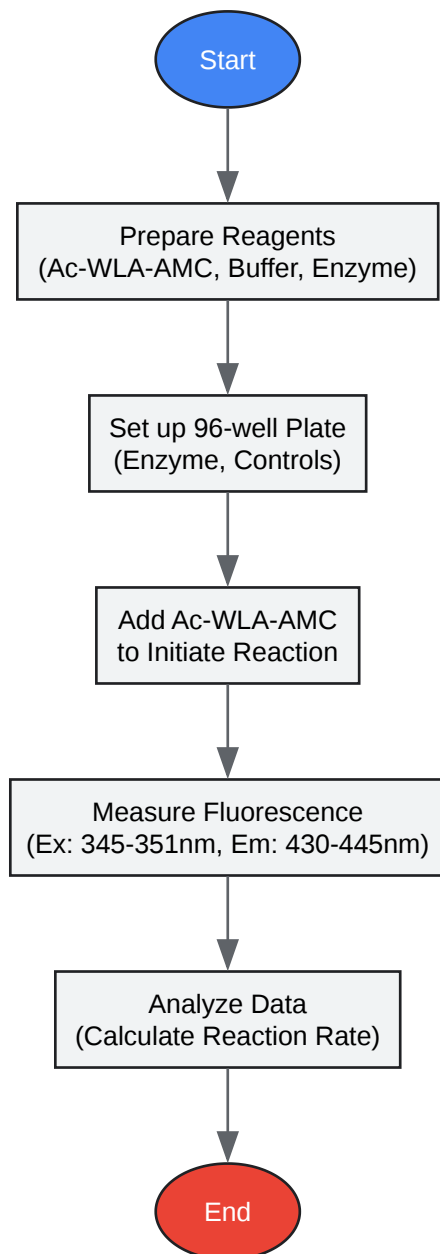
- Assay Buffer (e.g., 20 mM Tris-HCl, pH 7.5, 5 mM MgCl₂, 1 mM DTT)
- DMSO
- 0.035% SDS (for 20S proteasome activation)[\[1\]](#)[\[4\]](#)
- 96-well black microplate
- Fluorometer

Procedure:

- Prepare **Ac-WLA-AMC** Stock Solution: Dissolve **Ac-WLA-AMC** in DMSO to a stock concentration of 10 mM. Store at -20°C in aliquots.[\[1\]](#)[\[7\]](#)
- Prepare Working Solutions:
 - Dilute the **Ac-WLA-AMC** stock solution in Assay Buffer to the desired final working concentration (typically 20-50 µM).[\[1\]](#)[\[4\]](#)
 - Prepare the 20S proteasome solution in Assay Buffer. For activation, pre-incubate the proteasome with 0.035% SDS.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Assay Setup:
 - Add the 20S proteasome solution to the wells of the 96-well plate.
 - Include control wells:
 - Substrate only (blank): Assay Buffer and **Ac-WLA-AMC** working solution.
 - Enzyme only: 20S proteasome solution and Assay Buffer.
 - Inhibitor control (optional): 20S proteasome, a known proteasome inhibitor, and **Ac-WLA-AMC** working solution.
- Initiate Reaction: Add the **Ac-WLA-AMC** working solution to all wells to start the reaction.

- Fluorescence Measurement: Immediately begin measuring the fluorescence intensity at regular intervals (e.g., every 1-2 minutes) for a set period (e.g., 30-60 minutes) using a fluorometer.
 - Excitation Wavelength: 345-351 nm[1][2][9]
 - Emission Wavelength: 430-445 nm[1][2][9]
- Data Analysis:
 - Subtract the background fluorescence (substrate only wells) from all readings.
 - Calculate the rate of reaction (change in fluorescence over time) for each well. The activity is proportional to the slope of the linear portion of the curve.

Workflow for 20S Proteasome Activity Assay



[Click to download full resolution via product page](#)

Workflow for a typical 20S proteasome activity assay.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the use of **Ac-WLA-AMC** in research.

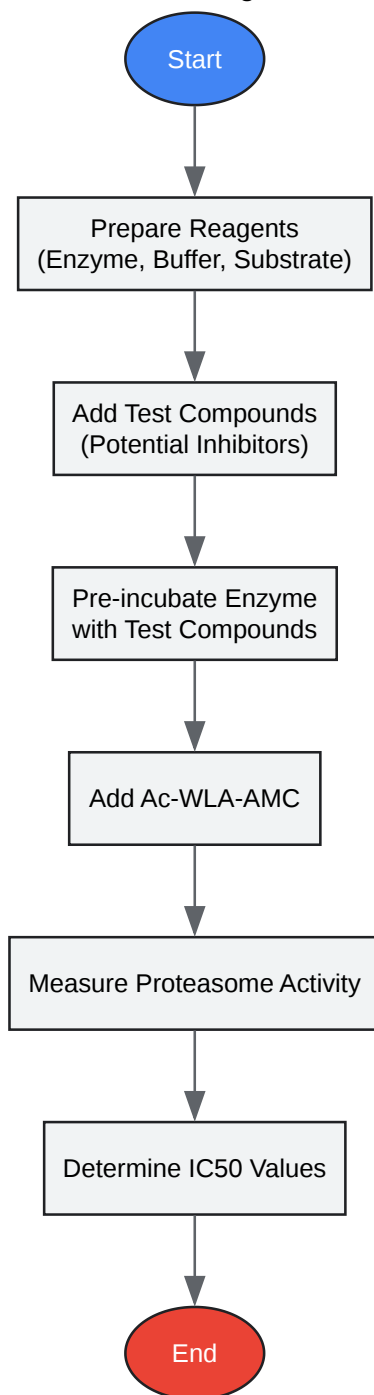
Parameter	Value/Range	References
Typical Working Concentration	20 - 50 μ M	[1][4]
Excitation Wavelength (AMC)	345 - 351 nm	[1][2][9]
Emission Wavelength (AMC)	430 - 445 nm	[1][2][9]
Recommended Solvent	DMSO	[2][7]
20S Proteasome Activation	0.035% SDS	[1][4][6]

Applications in Drug Discovery and Development

Ac-WLA-AMC is a valuable tool in the screening and characterization of potential proteasome inhibitors. Its specificity for the β 5c subunit allows for the identification of compounds that selectively target the constitutive proteasome. This is particularly important in the development of drugs for cancer and autoimmune diseases, where modulating proteasome activity is a therapeutic strategy.[10]

The experimental workflow for inhibitor screening is similar to the proteasome activity assay, with the addition of a pre-incubation step with the test compounds.

Inhibitor Screening Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. south-bay-bio.com [south-bay-bio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Ac-WLA-AMC peptide [novoprolabs.com]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 5. adipogen.com [adipogen.com]
- 6. Ac-Trp-Leu-Ala-AMC [Ac-WLA-AMC] | South Bay Bio | Biomol.com [biomol.com]
- 7. glpbio.com [glpbio.com]
- 8. caltagmedsystems.co.uk [caltagmedsystems.co.uk]
- 9. Ac-WLA-AMC - Applications - CAT N°: 26639 [bertin-bioreagent.com]
- 10. Ac-WLA-AMC | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Ac-WLA-AMC: A Technical Guide for Ubiquitin-Proteasome System Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8088751#ac-wla-amc-and-its-role-in-ubiquitin-proteasome-system-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com